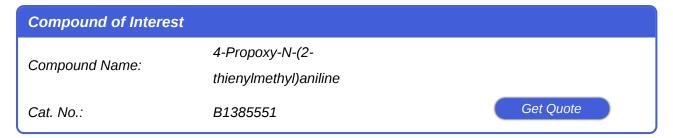


4-Propoxy-N-(2-thienylmethyl)aniline IUPAC name and structure

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An In-Depth Technical Guide to 4-Propoxy-N-(2-thienylmethyl)aniline

This technical guide provides a comprehensive overview of **4-Propoxy-N-(2-thienylmethyl)aniline**, a compound of interest in medicinal chemistry. The guide is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, properties, synthesis, and potential biological significance.

IUPAC Nomenclature and Chemical Structure

The compound with the common name **4-Propoxy-N-(2-thienylmethyl)aniline** is systematically named according to IUPAC nomenclature as 4-propoxy-N-(thiophen-2-ylmethyl)aniline[1].

The structure consists of a central aniline ring substituted at the nitrogen atom with a thiophen-2-ylmethyl group. A propoxy group is attached at the para-position (position 4) of the aniline ring.

Structural Breakdown:

- Aniline Core: A benzene ring with an amino group (-NH-).
- Propoxy Group: A three-carbon alkyl chain linked via an oxygen atom (-O-CH₂CH₂CH₃) to the aniline ring.



• Thienylmethyl Group: A thiophene ring attached to the aniline's nitrogen atom via a methylene bridge (-CH₂-).

Physicochemical and Identification Properties

The key identifiers and molecular properties of **4-Propoxy-N-(2-thienylmethyl)aniline** are summarized in the table below for easy reference and comparison.

Property	Value
IUPAC Name	4-propoxy-N-(thiophen-2-ylmethyl)aniline
Molecular Formula	C14H17NOS
Molecular Weight	247.36 g/mol
CAS Registry Number	1040688-52-5
SMILES Notation	CCCOC1=CC=C(C=C1)NCC2=CC=CS2
InChlKey	KPEUMRKEXBPOPG-UHFFFAOYSA-N
PubChem CID	28308606

Experimental Protocols: Synthesis

The synthesis of **4-Propoxy-N-(2-thienylmethyl)aniline** can be achieved through a multi-step process. A common approach involves the preparation of a 4-propoxyaniline intermediate, followed by its reaction with a suitable thienylmethyl halide.

Step 1: Synthesis of 4-Propoxyaniline

This intermediate is typically prepared from 4-nitrophenol via a two-step sequence:

- Williamson Ether Synthesis: 4-nitrophenol is reacted with a propyl halide (e.g., propyl bromide) in the presence of a weak base like potassium carbonate (K₂CO₃) to form 4-propoxynitrobenzene.
- Nitro Group Reduction: The nitro group of 4-propoxynitrobenzene is then reduced to an amine. This can be accomplished using various reducing agents, such as hydrogen gas with



a palladium catalyst (H₂/Pd) or tin(II) chloride (SnCl₂) in an acidic medium.

Step 2: Synthesis of 4-Propoxy-N-(2-thienylmethyl)aniline

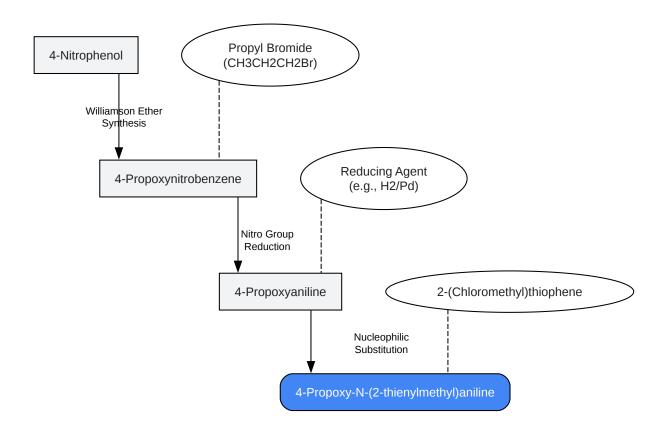
The final product is synthesized via nucleophilic substitution:

- Reactant Preparation: 4-propoxyaniline (from Step 1) is dissolved in a suitable aprotic solvent.
- Reaction: 2-(Chloromethyl)thiophene is added to the solution. The reaction proceeds via the nucleophilic attack of the aniline nitrogen on the electrophilic carbon of the chloromethyl group. A base is often added to neutralize the HCl byproduct.
- Workup and Purification: The reaction mixture is typically worked up by extraction and then
 purified using column chromatography to isolate the final product, 4-Propoxy-N-(2thienylmethyl)aniline.

Logical Workflow and Visualization

The following diagram illustrates the synthetic pathway for **4-Propoxy-N-(2-thienylmethyl)aniline**, providing a clear visual representation of the experimental workflow.





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Synthetic pathway for **4-Propoxy-N-(2-thienylmethyl)aniline**.

Biological Activity and Research Interest

4-Propoxy-N-(2-thienylmethyl)aniline has been investigated for its potential biological activities. Research suggests that this class of compounds may exhibit antimicrobial and anticancer properties[1]. The presence of the thiophene ring, a common scaffold in medicinal chemistry, combined with the aniline moiety, makes it a subject of interest for further investigation into its mechanism of action and potential therapeutic applications[1]. Studies on analogous structures indicate that it may have anti-proliferative effects against various cancer cell lines, including breast cancer (MDA-MB-231), cervical cancer (HeLa), and glioma cells (C6) [1]. The precise molecular targets and signaling pathways involved are areas of ongoing research[1].



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References

- 1. 4-Propoxy-N-(2-thienylmethyl)aniline | 1040688-52-5 | Benchchem [benchchem.com]
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